

A Comprehensive Technical Guide to 2-Methylbutyl isobutyrate

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Compound of Interest

Compound Name: 2-Methylbutyl isobutyrate

Cat. No.: B025998

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This technical guide provides an in-depth overview of **2-Methylbutyl isobutyrate**, a key chemical compound with applications in various scientific fields. This document outlines its chemical identity, physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and relevant chemical pathways and workflows.

Chemical Identification

2-Methylbutyl isobutyrate is a carboxylic ester known for its characteristic fruity and herbaceous aroma.^[1]

- CAS Number: 2445-69-4^[2]^[3]^[4]

Synonyms

The following table lists the common synonyms for **2-Methylbutyl isobutyrate**.^[2]

Synonym

Isobutyric acid, 2-methylbutyl ester

Propanoic acid, 2-methyl-, 2-methylbutyl ester

Methyl-2-butyl-iso-butyrate

2-Methylpropanoic acid 2-methylbutyl ester

2-Methylbutyl 2-methylpropionate

Isoamyl isobutyrate

2-methylbutyl 2-methylpropanoate

2-METHYLBUTYL ISOBUTANOATE

Physicochemical Properties

The quantitative properties of **2-Methylbutyl isobutyrate** are summarized in the table below, providing a clear reference for experimental and developmental work.

| Property | Value |
|----------------------------|---|
| Molecular Formula | C ₉ H ₁₈ O ₂ |
| Molecular Weight | 158.24 g/mol [2] |
| Appearance | Colorless to pale yellow liquid[2] |
| Purity | >95%[1] |
| Density | 0.872 g/cm ³ [2] |
| Specific Gravity | 0.856 - 0.862 @ 25°C[4] |
| Refractive Index | 1.405 - 1.413 @ 20°C[1][4] |
| Boiling Point (estimated) | 167 - 170°C[1] |
| Flash Point | 50°C (122°F)[1][4] |
| Vapor Pressure (estimated) | 1.7462 hPa @ 20°C |

Experimental Protocols

Synthesis via Fischer Esterification

2-Methylbutyl isobutyrate can be synthesized via the Fischer esterification of isobutyric acid with 2-methyl-1-butanol, using an acid catalyst. This reaction is an equilibrium process, and to achieve a high yield of the ester, it is typically driven to completion by using an excess of one of the reactants (usually the alcohol) and by removing the water formed during the reaction.^{[5][6][7]}

Materials:

- Isobutyric acid
- 2-methyl-1-butanol
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH) as a catalyst
- Anhydrous sodium sulfate (Na_2SO_4) for drying
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Diethyl ether or a similar organic solvent
- Round-bottom flask
- Reflux condenser
- Dean-Stark apparatus (optional, for water removal)
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine isobutyric acid and an excess (typically 2-3 equivalents) of 2-methyl-1-butanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- **Reflux:** Attach a reflux condenser (and a Dean-Stark trap if used) and heat the mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC). Reflux is typically maintained for 2-4 hours.^[8]
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with an organic solvent like diethyl ether.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent using a rotary evaporator.
- **Purification:** The crude ester can be purified by fractional distillation under reduced pressure to obtain pure **2-Methylbutyl isobutyrate**.

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of the synthesized **2-Methylbutyl isobutyrate** can be determined using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the components of the sample and provides a mass spectrum for identification.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- A non-polar capillary column (e.g., DB-5ms).

Typical GC-MS Parameters:

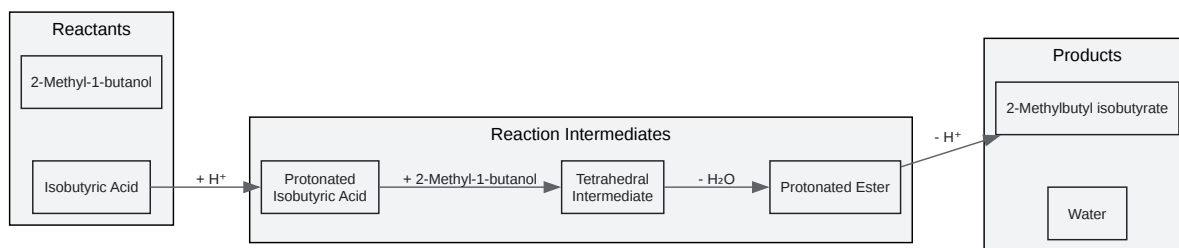
- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp to 250°C at a rate of 10°C/min.
 - Hold at 250°C for 5 minutes.
- MS Detector:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.

The resulting chromatogram will show a major peak corresponding to **2-Methylbutyl isobutyrate**, and the integrated area of this peak relative to the total area of all peaks will give the purity. The mass spectrum can be compared with a reference spectrum for confirmation of the compound's identity.

Diagrams

Fischer Esterification Mechanism

The following diagram illustrates the reaction mechanism of the acid-catalyzed Fischer esterification for the synthesis of **2-Methylbutyl isobutyrate**.

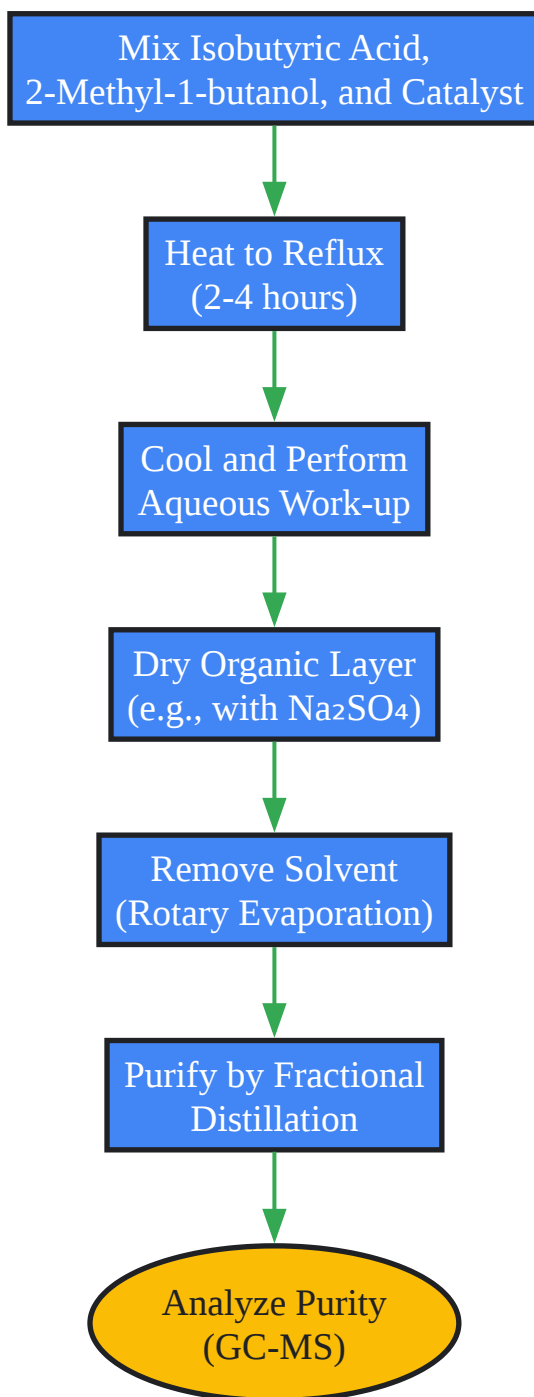


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Caption: Mechanism of Fischer Esterification.

Experimental Workflow for Synthesis and Purification

The diagram below outlines the general workflow for the synthesis and purification of **2-Methylbutyl isobutyrate**.



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Caption: Synthesis and Purification Workflow.

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